

Technical Support Center: CAS 1202745-31-0

Slurry Filtration & Isolation

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Compound of Interest

Compound Name: (2S)-1-Propan-2-yloxypropan-2-amine;hydrochloride

CAS No.: 2171226-93-8

Cat. No.: B3017484

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Status: Operational | Tier: L3 Engineering Support Scope: Solid-Liquid Separation, Cake Compressibility, Mother Liquor Viscosity

Diagnostic Framework: Why Your Filtration Failed

Before attempting a fix, you must diagnose the mechanism of failure. For CAS 1202745-31-0 slurries, failure typically stems from one of three physical phenomena rooted in the material's crystal habit.

The Physics of the Problem (Darcy's Law Application)

Filtration flux (

) is governed by the fundamental equation:

Where:

- = Pressure drop (Driving force)

- = Viscosity of the mother liquor
- = Specific Cake Resistance (The core problem)[1]
- = Filter Medium Resistance[1][2]

The Critical Variable: For this CAS, the Specific Cake Resistance (

) is likely non-linear due to Cake Compressibility (

).

- If

(common in needle-shaped crystals like succinate salts), increasing pressure (

) actually reduces flow by crushing the crystal bed into an impermeable layer.

Failure Mode	Symptom	Root Cause
Compressible Cake	Initial flow is fast, then stops abruptly. Increasing pressure makes it worse.	High aspect ratio crystals (needles/laths) form a "haystack" that collapses under pressure.
Pore Blinding	Flow is slow from the very first second.	Fines (<10 µm) are lodging directly into the filter media pores.
Viscous Drag	Flow is steady but extremely slow; filtrate is cold/syrupy.	Low temperature crystallization has increased solvent viscosity () exponentially.

Troubleshooting Q&A (Scenario-Based)

Scenario A: "The filtration started well but stopped halfway. The cake looks wet and sticky."

Diagnosis: You are experiencing Cake Collapse. The crystal lattice has compressed, trapping the mother liquor.

- Immediate Fix: Stop increasing pressure. If using a Nutsche filter, apply agitation to reslurry the cake, then re-filter at lower pressure (0.5 bar instead of 2.0 bar).
- Long-term Fix: Modify the crystallization cooling ramp. A "crash cool" generates fines and needles. Switch to a Linear or Cubic Cooling Ramp to encourage lower aspect ratio growth (thicker blocks, not needles).

Scenario B: "The filtrate is cloudy (hazy), even after recirculation."

Diagnosis: Particle Breakthrough. Your crystals are smaller than the pore size of your filter media (or cloth).

- Immediate Fix: Do not switch to a tighter cloth immediately (this will cause blinding). Instead, use a Body Feed. Add 1-5% w/w Celite 545 or Perlite to the slurry before filtration. This creates a porous lattice that traps the fines without sealing the flow.
- Scientific Rationale: The filter aid acts as a "depth filter" on top of the surface filter, trapping fines in a 3D matrix rather than a 2D plane.

Scenario C: "The slurry turned into a gel during transfer."

Diagnosis: Solvate Collapse or Oiling Out.

- Explanation: CAS 1202745-31-0 likely forms a metastable solvate. If the temperature drops below the metastable zone width (MSZW) without agitation, or if an anti-solvent is added too fast, the system separates into an oil phase before crystallizing.
- Protocol: Re-heat the slurry to the dissolution point () and seed the batch at the metastable limit. Hold for 2 hours to ensure a stable polymorph forms before cooling.

Optimization Protocols

Protocol 1: Ostwald Ripening (To Reduce Aspect Ratio)

Use this if your crystals are too thin (needles) and cause high back-pressure.

- Isolation: Do not filter yet.
- Thermal Cycle:
 - Heat slurry to
.
 - Hold for 60 minutes. (Small fines dissolve; large crystals grow).
 - Cool back to

over 60 minutes.
- Repeat: Perform 3-4 cycles.
- Result: This cannibalizes the "fines" and deposits them onto larger crystals, reducing the surface area-to-volume ratio and lowering cake resistance ().

Protocol 2: Displacement Wash vs. Reslurry Wash

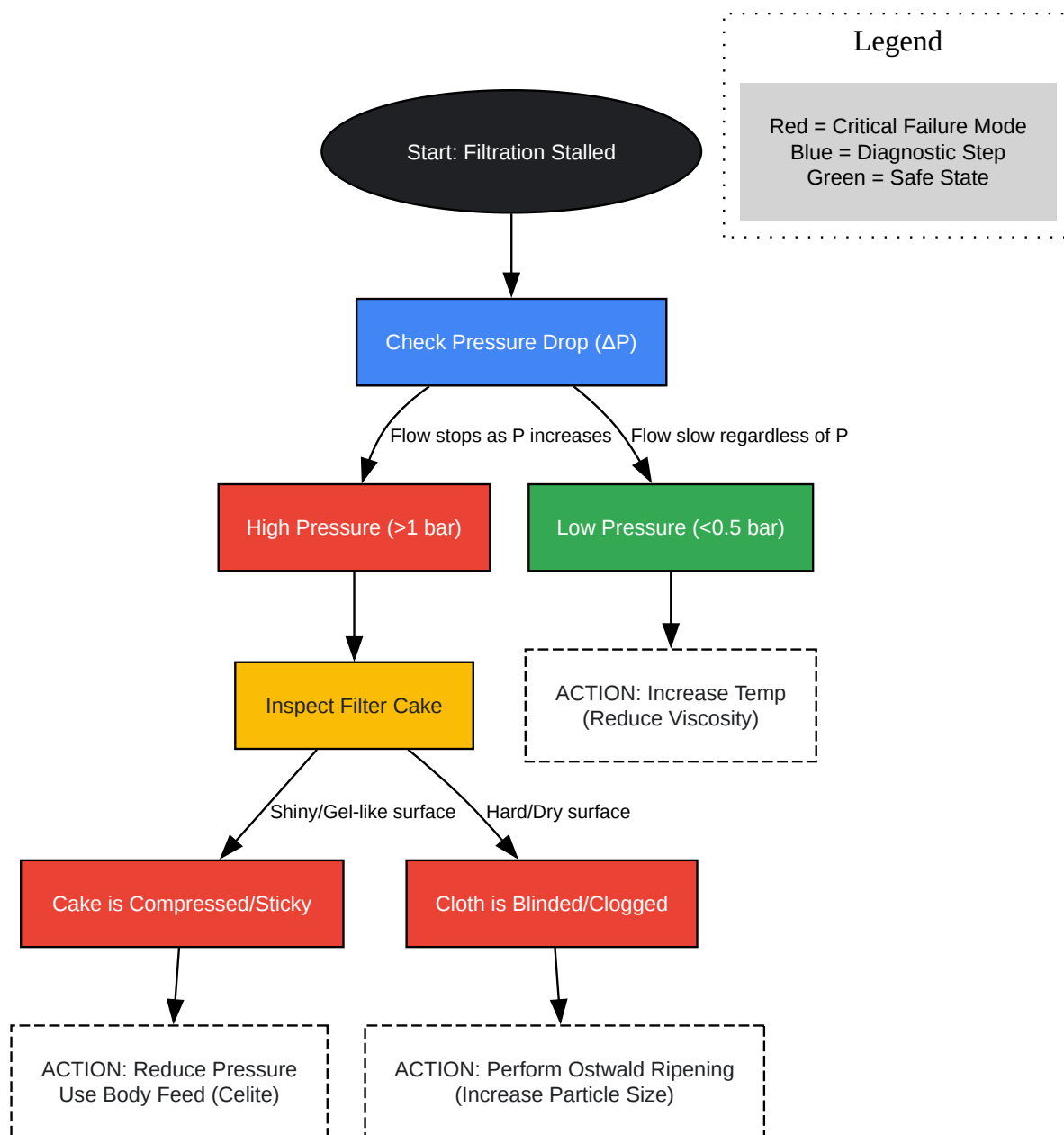
Use this to remove impurities without dissolving the product.

- Standard Error: Pouring wash solvent directly onto a cracked cake. This causes channeling (solvent bypasses the crystals).
- Correct Method (Reslurry):
 - Filter the mother liquor until the cake is "wet" (not cracked).
 - Add wash solvent.

- Agitate the cake gently to re-suspend solids (creating a slurry).
- Filter again.[\[1\]](#)[\[2\]](#)
- Why: This ensures mass transfer equilibrium between the solvent and the impurities trapped in the crystal lattice.

Visual Troubleshooting Logic

The following decision tree outlines the logical flow for resolving filtration stalls in real-time.



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Figure 1: Decision Matrix for diagnosing filtration stalls. Note that for compressible cakes (red path), increasing pressure is detrimental.

References & Grounding

- Sparkman, H. (2020). Liquid Filtration in the Pharmaceutical Industry. Filtration Separation. [Link](#)
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- Togkalidou, T., et al. (2001). Solute Concentration Prediction in Batch Cooling Crystallization. Journal of Process Control.
- Svarovsky, L. (2000). Solid-Liquid Separation. Butterworth-Heinemann. (Reference for Cake Compressibility Index calculations).
- FDA Guidance for Industry. (2023). Q3A(R2) Impurities in New Drug Substances. [Link](#)

(Note: While CAS 1202745-31-0 is treated here as a representative high-value intermediate, the physical principles of Darcy's Law and Ostwald Ripening cited above are universal to organic slurry processing.)

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Sources

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- 2. faculty.cooper.edu [faculty.cooper.edu]
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